

Oxazole-2-carbaldehyde: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Oxazole-2-carbaldehyde

Cat. No.: B1317516

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties, synthesis, and potential biological relevance of **oxazole-2-carbaldehyde**. This document is intended to serve as a valuable resource, summarizing key data, detailing experimental methodologies, and visualizing complex chemical and biological processes.

Core Physical and Chemical Properties

Oxazole-2-carbaldehyde is a heterocyclic aldehyde with the molecular formula C₄H₃NO₂.^[1] Its structure, featuring an oxazole ring substituted with a carbaldehyde group at the 2-position, imparts it with unique reactivity and makes it a valuable intermediate in organic synthesis.

Physicochemical Data

A summary of the key physical and chemical properties of **oxazole-2-carbaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	97.07 g/mol	[1]
Boiling Point	182.5 ± 23.0 °C (Predicted)	[2]
Density	1.258 ± 0.06 g/cm³ (Predicted)	[2]
Solubility	Soluble in water. Miscible with polar aprotic solvents (e.g., Dichloromethane).	[3] [4]
Appearance	Light brown liquid	[5]
pKa (of conjugate acid)	-1.86 ± 0.10 (Predicted)	[2]

Synthesis of Oxazole-2-carbaldehyde and its Derivatives

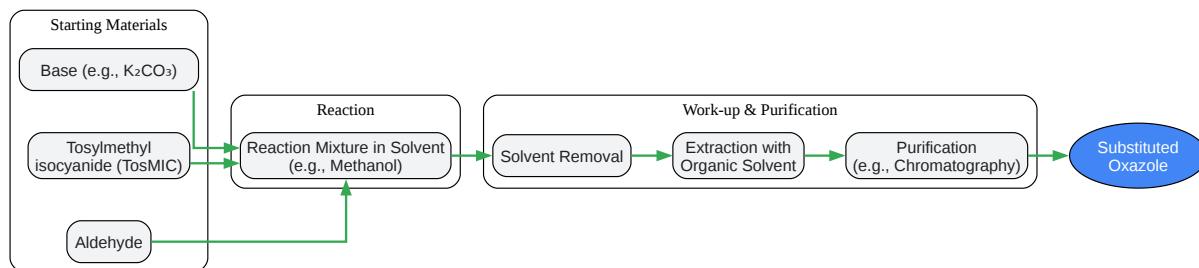
The synthesis of the oxazole ring is a cornerstone of heterocyclic chemistry, with several named reactions providing versatile routes to this scaffold. These methods are crucial for accessing **oxazole-2-carbaldehyde** and its derivatives for further study and application.

Key Synthetic Methodologies

Several classical and modern methods are employed for the synthesis of oxazoles. The choice of method often depends on the desired substitution pattern and the availability of starting materials.

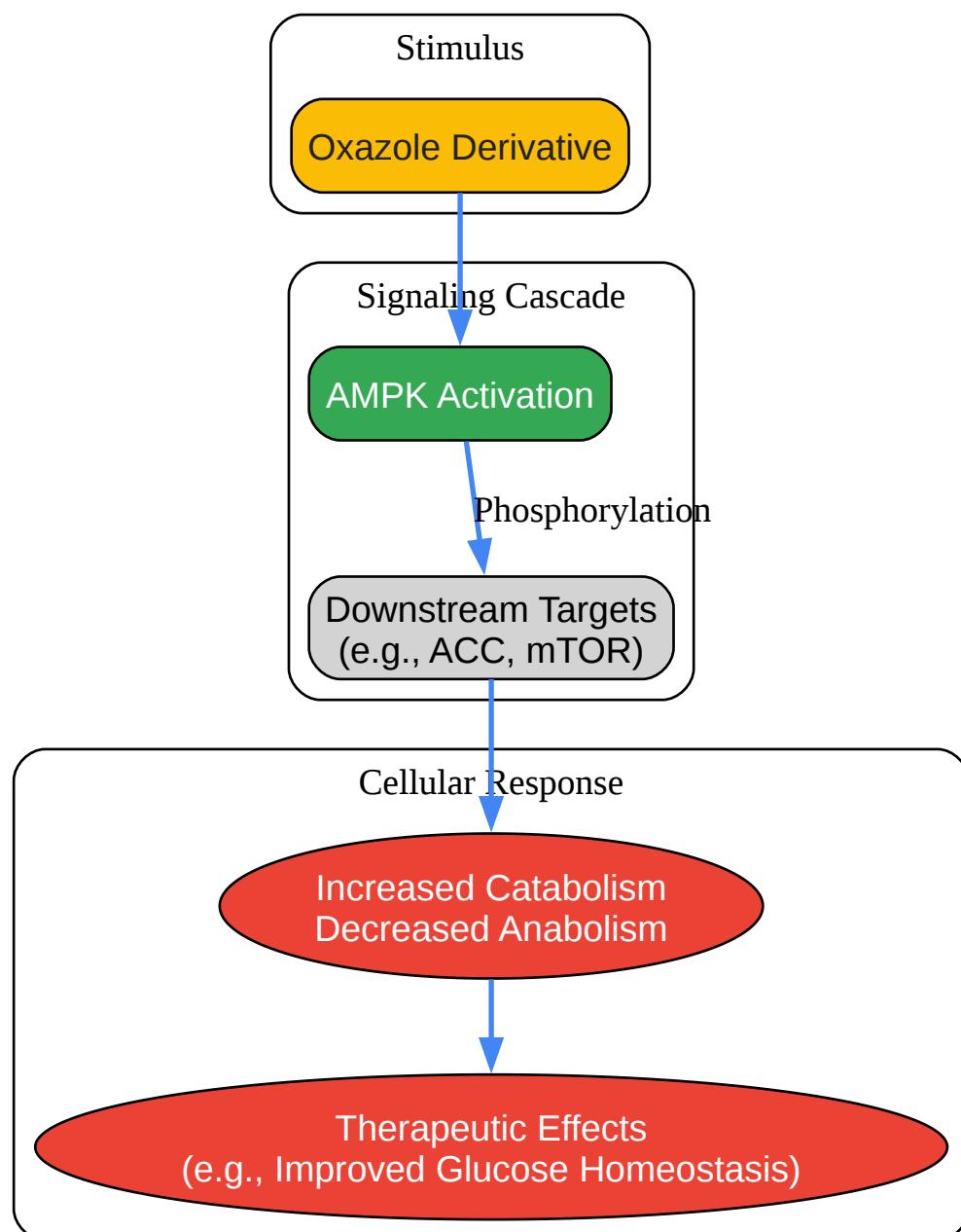
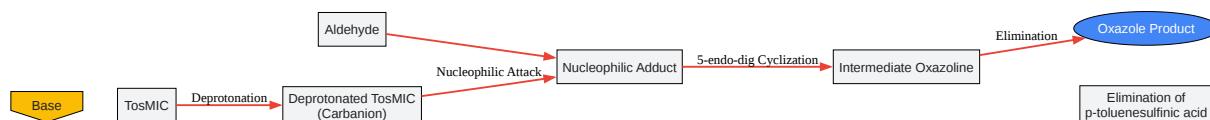
- **Robinson-Gabriel Synthesis:** This method involves the dehydration of 2-acylamino-ketones to form oxazoles.[\[6\]](#)[\[7\]](#)
- **Fischer Oxazole Synthesis:** This synthesis utilizes the reaction of a cyanohydrin with an aldehyde in the presence of anhydrous hydrochloric acid.[\[3\]](#)
- **Van Leusen Oxazole Synthesis:** A versatile method that allows for the preparation of oxazoles from aldehydes and tosylmethyl isocyanide (TosMIC).[\[5\]](#)

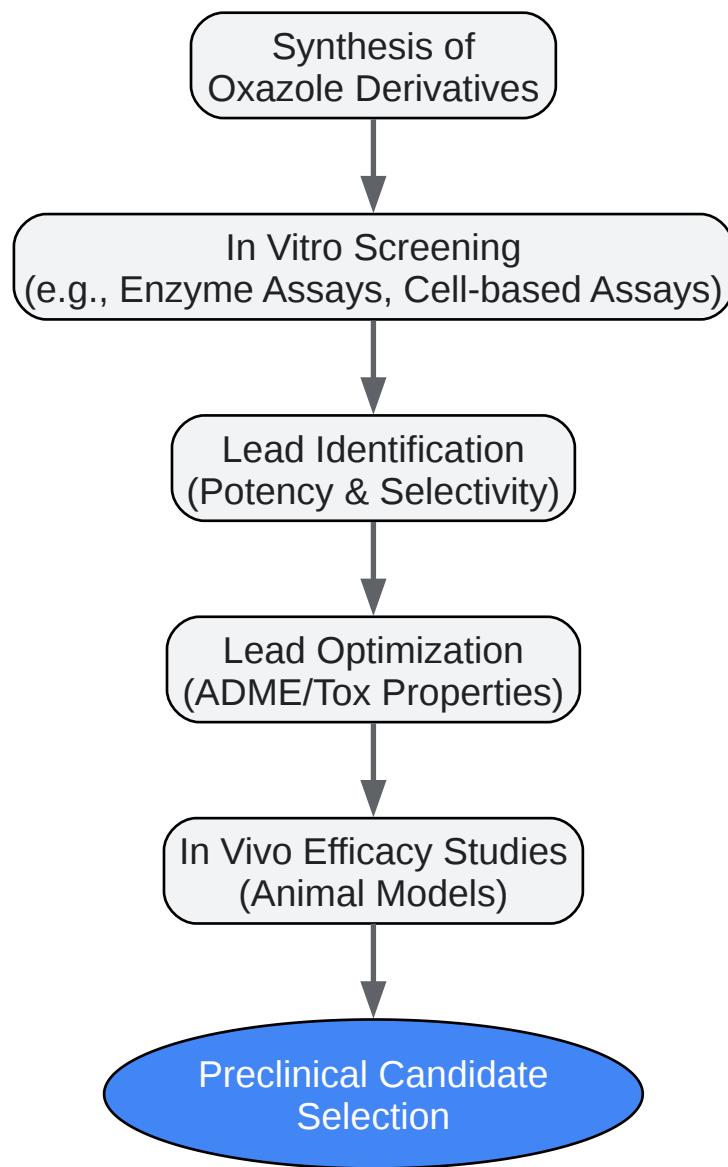
Below are diagrams illustrating the logical workflow and reaction mechanism for the Van Leusen oxazole synthesis.



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Van Leusen Synthesis Experimental Workflow





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